

2-Phenylthiazolidine: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 2-Phenylthiazolidine

CAS No.: 4569-82-8

Cat. No.: B1205856

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Phenylthiazolidine**, a heterocyclic compound that serves as a key structural motif in a variety of biologically active molecules. This document details its fundamental chemical properties, experimental synthesis protocols, and explores the broader pharmacological context of the thiazolidine class of compounds.

Core Chemical and Physical Properties

2-Phenylthiazolidine, a derivative of thiazolidine, possesses a phenyl group at the second position of the thiazolidine ring. Its core properties are summarized below.

Property	Value	Reference
CAS Number	4569-82-8	[1]
Molecular Formula	C ₉ H ₁₁ NS	[1]
Molecular Weight	165.26 g/mol	[1]
Appearance	Varies based on purity and form	
Solubility	Soluble in various organic solvents	

Synthesis and Experimental Protocols

The synthesis of **2-phenylthiazolidine** and its derivatives can be achieved through several established chemical routes. Below are representative experimental protocols.

Protocol 1: Synthesis of 2-Phenylthiazolidine-4-carboxylic Acid

This method involves the condensation of an amino acid with an aldehyde.

Materials:

- L-cysteine
- Benzaldehyde
- Ethanol
- Water
- Diethyl ether

Procedure:

- A mixture of L-cysteine (0.01 mole) and benzaldehyde (0.01 mole) is prepared in a solution of ethyl alcohol (100ml) and water (10ml).[2]
- The mixture is stirred at room temperature for 12 hours.[2]
- The resulting precipitated solid is collected by filtration.
- The solid is washed with diethyl ether and dried to afford **2-Phenylthiazolidine-4-carboxylic acid**.[2]
- Recrystallization can be performed from a mixture of water and ethanol.

Protocol 2: Synthesis of 2,3-Diphenylthiazolidin-4-ones

This protocol involves the reaction of a Schiff base with thioglycolic acid.

Materials:

- Aniline N-benzylidene (Schiff base, synthesized from aniline and benzaldehyde)
- Thioglycolic acid

Procedure:

- The Schiff base, aniline N-benzylidene, is synthesized.[3]
- The obtained Schiff base is then reacted with thioglycolic acid to yield 2,3-diphenylthiazolidin-4-one.[3]

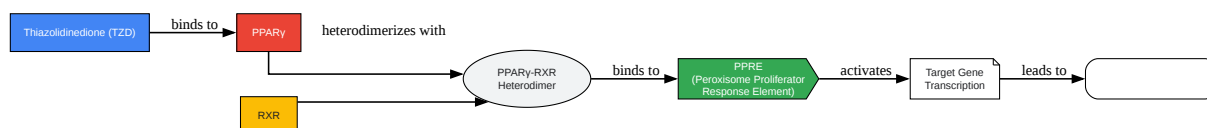
Biological Activity and Signaling Pathways

While specific signaling pathways for **2-Phenylthiazolidine** are not extensively detailed in the literature, the broader class of thiazolidine derivatives exhibits a wide spectrum of pharmacological activities, including antimicrobial, antioxidant, antidiabetic, and anticancer effects.[4][5]

A significant body of research exists for a related class of compounds, the thiazolidinediones (TZDs), which are known to act as agonists for the Peroxisome Proliferator-Activated Receptor

gamma (PPAR γ).^[5]^[6] Activation of PPAR γ plays a crucial role in the regulation of glucose and lipid metabolism, which is the basis for the use of TZDs as antidiabetic agents.^[6]

The general mechanism of action for TZD antidiabetic activity is illustrated in the following signaling pathway diagram.

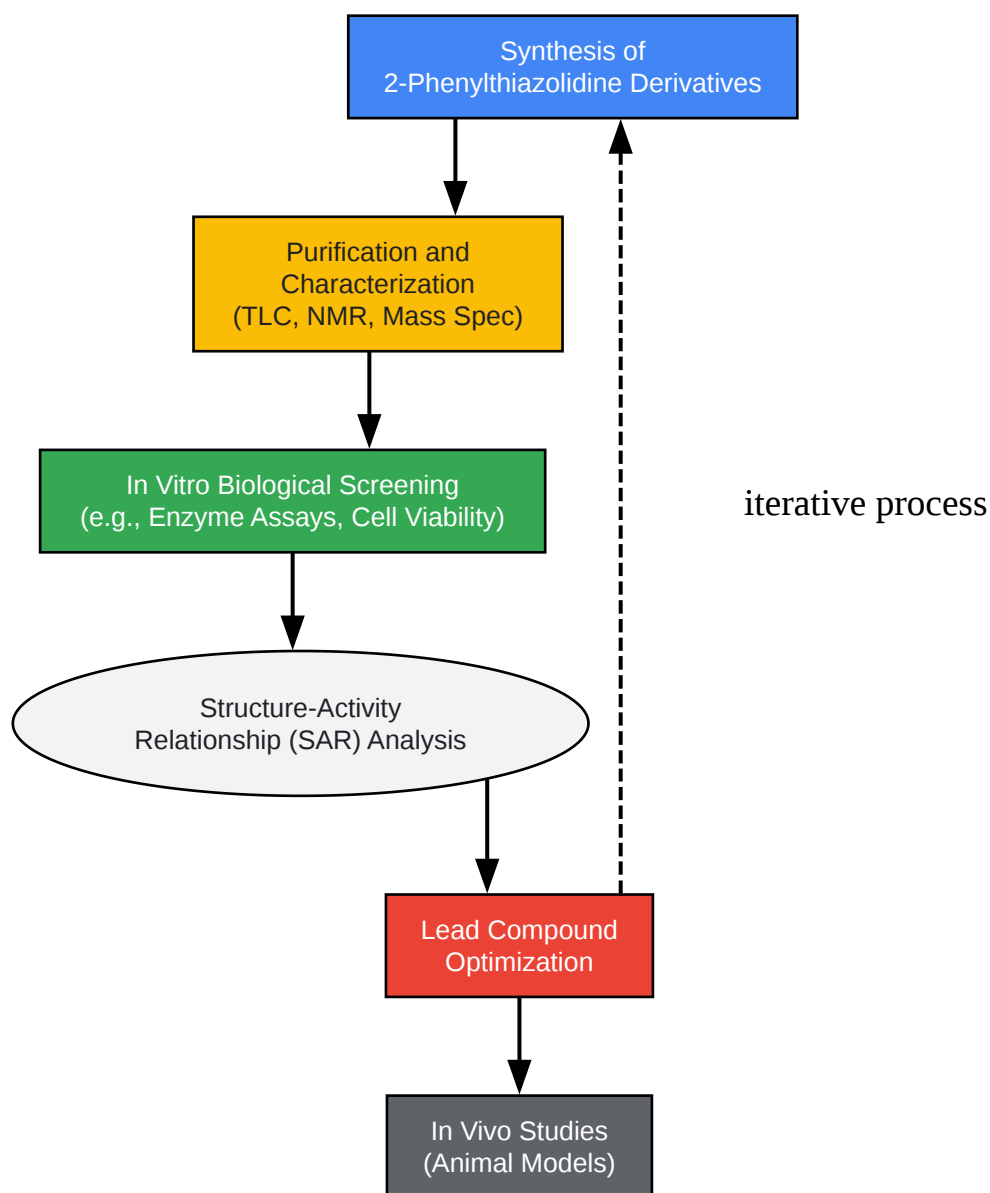


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Caption: PPAR γ signaling pathway activated by thiazolidinediones.

Experimental Workflows

The investigation of novel **2-phenylthiazolidine** derivatives often follows a structured workflow from synthesis to biological evaluation.



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Caption: General workflow for drug discovery involving **2-phenylthiazolidine** derivatives.

Conclusion

2-Phenylthiazolidine and its derivatives represent a versatile scaffold in medicinal chemistry with a broad range of demonstrated biological activities. The synthetic routes to these compounds are well-established, allowing for the generation of diverse chemical libraries for screening. While the precise mechanisms of action for many derivatives are still under investigation, the established link between the related thiazolidinedione class and the PPAR γ

signaling pathway provides a strong foundation for further research and development in areas such as metabolic diseases, infectious diseases, and oncology. This guide provides a foundational understanding for researchers and professionals aiming to explore the therapeutic potential of this important class of heterocyclic compounds.

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